

An In-Depth Technical Guide to Methyl-1-etiocholenolol

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Compound of Interest

Compound Name: *Methyl-1-etiocholenolol*

CAS No.: *13974-35-1*

Cat. No.: *B12717395*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl-1-etiocholenolol is a synthetic anabolic-androgenic steroid (AAS) that has garnered interest within the scientific and drug development communities. Structurally, it is a derivative of androstane. In practical application, it is recognized primarily as a prohormone, or a precursor, to the potent synthetic androgen, Methyl-1-testosterone (M1T). The biological activity and metabolic fate of **Methyl-1-etiocholenolol** are therefore intrinsically linked to its conversion to M1T. This guide provides a comprehensive overview of the chemical identity, biological activity, metabolism, and analytical methodologies associated with **Methyl-1-etiocholenolol** and its active metabolite.

Chemical Identification

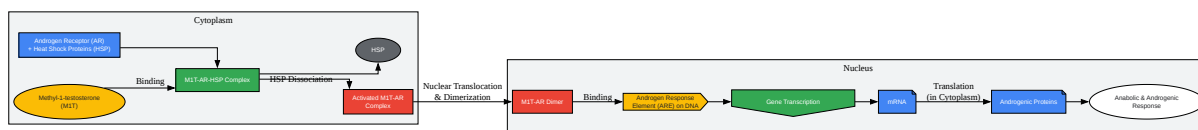
Identifier	Value
Common Name	Methyl-1-etiocholenolol
IUPAC Name	(3 β ,5 α ,17 β)-17-methyl-androst-1-ene-3,17-diol[1]
CAS Number	13974-35-1[1][2]
Molecular Formula	C20H32O2[1][2]
Molecular Weight	304.5 g/mol [1][2]

Biological Activity and Mechanism of Action

The primary mechanism of action for **Methyl-1-etiocholenolol** is its metabolic conversion to Methyl-1-testosterone (M1T), a potent agonist of the androgen receptor (AR).[3] M1T exhibits both strong anabolic and androgenic effects.

Androgen Receptor Signaling Pathway

The androgenic effects of M1T are mediated through the canonical androgen receptor signaling pathway. Upon entering the cell, M1T binds to the androgen receptor located in the cytoplasm. This binding event triggers a conformational change in the receptor, leading to the dissociation of heat shock proteins. The activated receptor-ligand complex then translocates to the nucleus, where it dimerizes and binds to specific DNA sequences known as androgen response elements (AREs) in the promoter regions of target genes. This binding initiates the transcription of genes responsible for the anabolic and androgenic effects observed.



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Androgen Receptor Signaling Pathway for M1T.

Metabolism

Methyl-1-etiocholenolol itself is a prohormone and is metabolized to the active compound Methyl-1-testosterone. M1T is resistant to metabolic degradation due to its 17 α -methyl group, which hinders hepatic breakdown.[1] Studies in both rats and humans have identified several metabolites of M1T that are excreted in the urine.[3]

Identified Metabolites of Methyl-1-testosterone in Human and Rat Urine:[3]

Metabolite	Found in
17 α -methyl-5 α -androst-1-ene-3 α ,17 β -diol	Human
17 α -methyl-5 α -androstane-3 α ,17 β -diol	Human, Rat
17-epimers of the above diols	Human
17 β -hydroxymethyl-17 α -methyl-18-nor-5 α -androsta-1,13-dien-3-one	Human
17-epimer of the above	Human
A hydroxylated metabolite of M1T	Rat

Experimental Protocols

Synthesis of Methyl-1-etiocholenolol

While specific industrial synthesis protocols are proprietary, a potential laboratory synthesis can be inferred from general steroid chemistry principles. A plausible route starts from a commercially available steroid precursor like etiocholanolone. The synthesis would likely involve a multi-step process including:

- Protection of the 3-hydroxyl group: To prevent unwanted side reactions.
- Introduction of the 1-ene double bond: This can be achieved through various methods, such as bromination followed by dehydrobromination.
- Methylation at the 17-position: Typically accomplished using a Grignard reagent, such as methylmagnesium bromide, which attacks the 17-keto group.
- Deprotection of the 3-hydroxyl group: Removal of the protecting group to yield the final diol product.

In Vitro Androgen Receptor Transactivation Assay (Yeast-Based)

This assay is used to determine the androgenic potential of a compound by measuring its ability to activate the androgen receptor.

Objective: To assess the ability of Methyl-1-testosterone to activate the human androgen receptor in a yeast-based reporter gene assay.

Methodology:

- **Yeast Strain:** A genetically modified strain of *Saccharomyces cerevisiae* is used. This strain co-expresses the human androgen receptor (hAR) and a reporter gene (e.g., lacZ, encoding β -galactosidase) under the control of an androgen-responsive promoter.
- **Culture Preparation:** A single colony of the yeast is used to inoculate a selective growth medium. The culture is grown overnight at 30°C with shaking.

- **Assay Plate Setup:** The overnight culture is diluted to a specific optical density. Aliquots of the diluted yeast culture are added to the wells of a 96-well microtiter plate.
- **Compound Exposure:** Test compounds (e.g., Methyl-1-testosterone) and a reference androgen (e.g., dihydrotestosterone) are dissolved in a suitable solvent (e.g., DMSO) and added to the wells in a serial dilution. A solvent control is also included.
- **Incubation:** The plate is incubated for 24-48 hours at 30°C to allow for receptor activation and reporter gene expression.
- **Signal Detection:** The activity of the reporter enzyme (e.g., β -galactosidase) is measured. For a colorimetric assay, a substrate that produces a colored product upon cleavage by the enzyme is added, and the absorbance is read using a microplate reader.
- **Data Analysis:** The response is plotted against the compound concentration to generate a dose-response curve, from which parameters like the EC50 (half-maximal effective concentration) can be calculated.

In Vivo Hershberger Assay (Rat Model)

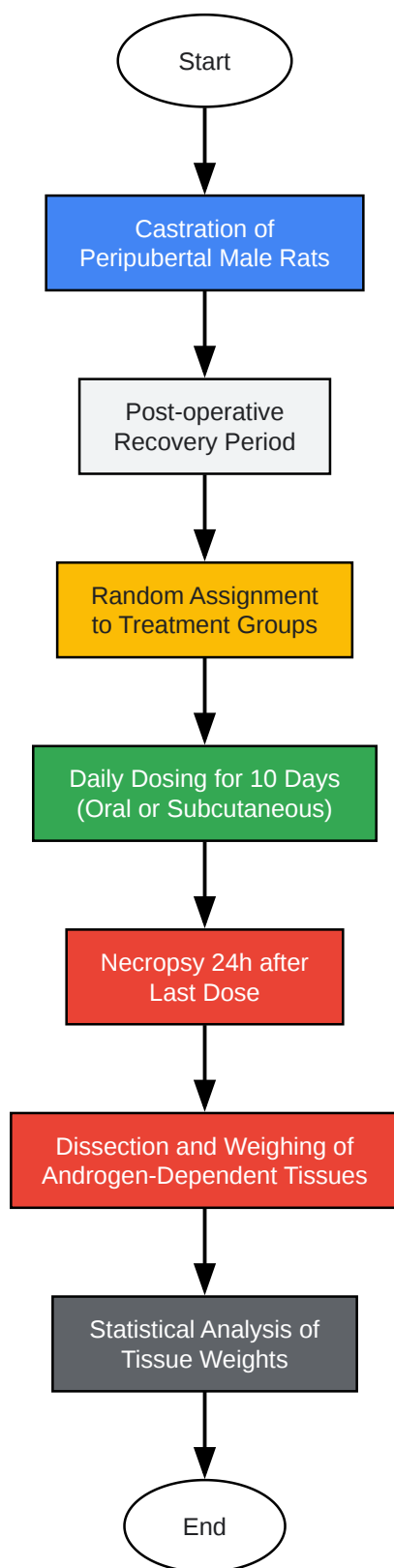
The Hershberger assay is a short-term in vivo screening test to evaluate the androgenic or anti-androgenic properties of a substance.

Objective: To determine the androgenic and anabolic activity of Methyl-1-testosterone in a castrated rat model.

Methodology:

- **Animal Model:** Peripubertal male rats are castrated to remove the endogenous source of androgens.
- **Acclimation and Dosing:** Following a post-operative recovery period, the animals are randomly assigned to treatment groups. The test compound is administered daily for 10 consecutive days, typically by oral gavage or subcutaneous injection. A vehicle control group and a positive control group (treated with a reference androgen like testosterone propionate) are included.

- **Necropsy and Tissue Collection:** Approximately 24 hours after the final dose, the animals are euthanized. Five androgen-dependent tissues are carefully dissected and weighed: the ventral prostate, seminal vesicles (including coagulating glands and fluids), levator ani-bulbocavernosus muscle, Cowper's glands, and the glans penis.
- **Data Analysis:** The weights of the androgen-dependent tissues from the treated groups are compared to the vehicle control group using statistical analysis. A significant increase in tissue weights indicates androgenic activity.



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Workflow for the Hershberger Assay.

Quantitative Data

While the literature describes Methyl-1-testosterone as a potent androgen, specific quantitative data for **Methyl-1-etiocholenolol** and M1T are not readily available in publicly accessible peer-reviewed publications. The following table summarizes the qualitative findings.

Assay	Compound	Result
Yeast AR Transactivation	Methyl-1-testosterone	Potent androgenic activity
Hershberger Assay (rat)	Methyl-1-testosterone	Dose-dependent increase in prostate and levator ani muscle weight

Conclusion

Methyl-1-etiocholenolol is a synthetic steroid that functions as a prohormone to the highly potent androgen, Methyl-1-testosterone. Its biological effects are mediated through the activation of the androgen receptor by M1T. While its potent anabolic and androgenic properties have been demonstrated in preclinical models, a comprehensive set of quantitative data on its potency, pharmacokinetics, and toxicology is not extensively documented in the scientific literature. The experimental protocols described herein provide a framework for the further characterization of this and related compounds. This guide serves as a foundational resource for researchers and professionals in the field of drug development and steroid biochemistry.

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References

- 1. [researchgate.net \[researchgate.net\]](#)
- 2. [researchgate.net \[researchgate.net\]](#)

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